

# Application Notes and Protocols: Monitoring NP-C86 Effects on Insulin Sensitivity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NP-C86

Cat. No.: B1574664

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

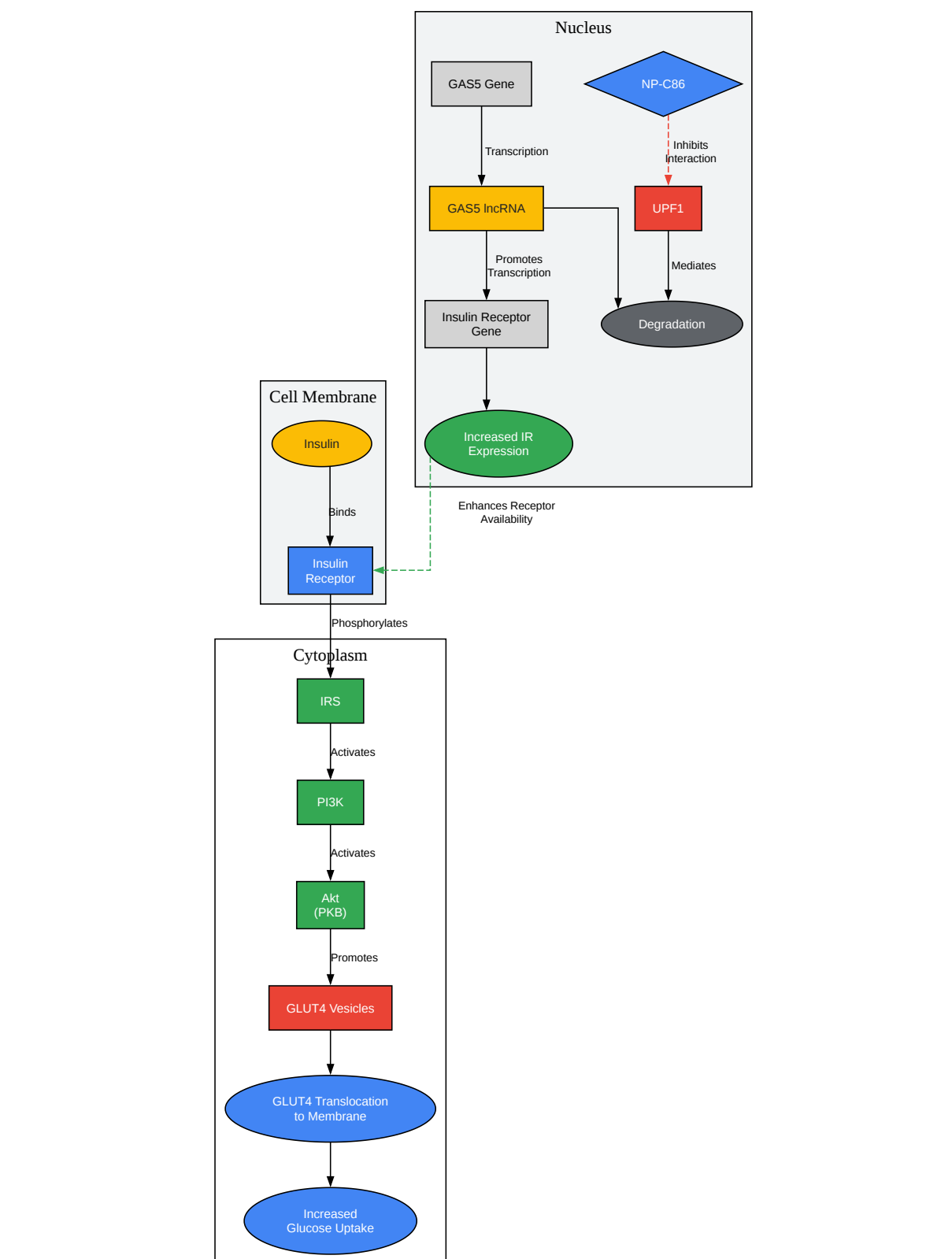
## Introduction

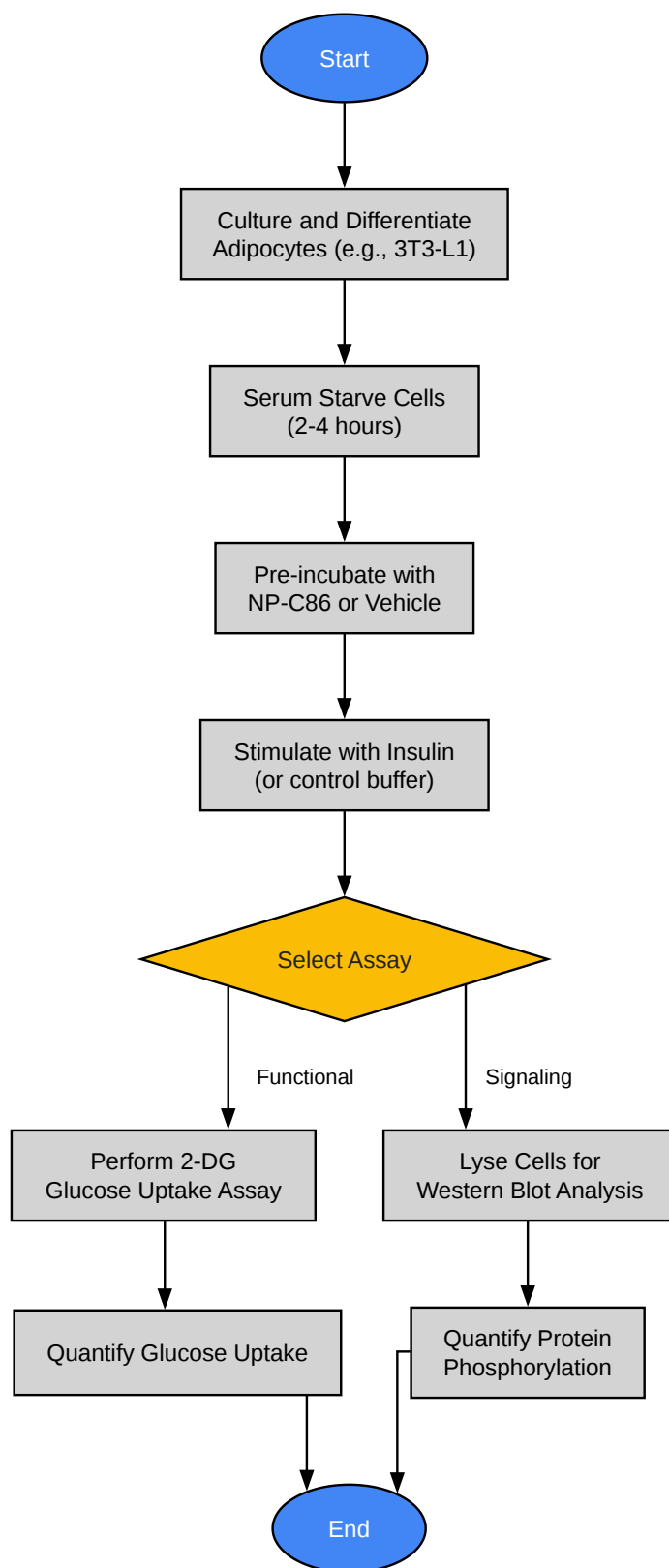
**NP-C86** is a novel small molecule compound designed to enhance insulin sensitivity by stabilizing the long noncoding RNA (lncRNA) GAS5.<sup>[1][2][3][4][5][6]</sup> In metabolic disorders such as Type 2 Diabetes Mellitus (T2DM), GAS5 levels are often downregulated, leading to impaired insulin signaling and reduced glucose uptake.<sup>[1][2][3][4][5][6]</sup> **NP-C86** works by disrupting the interaction between GAS5 and UPF-1, an RNA helicase involved in nonsense-mediated decay, thereby preventing GAS5 degradation.<sup>[3][4][6]</sup> The subsequent increase in GAS5 levels enhances the expression of the insulin receptor, leading to improved insulin signaling and greater glucose uptake in cells.<sup>[1][2][3][4][5][6]</sup>

These application notes provide detailed protocols for assessing the in vivo and in vitro effects of **NP-C86** on insulin sensitivity. The included methodologies are intended to guide researchers in pharmacology, metabolic diseases, and drug discovery through the process of evaluating the therapeutic potential of **NP-C86** and similar compounds.

## Mechanism of Action of NP-C86

The mechanism by which **NP-C86** enhances insulin sensitivity is centered on the stabilization of the lncRNA GAS5. This stabilization leads to a cascade of events that ultimately improves cellular response to insulin.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Stabilization of lncRNA GAS5 by a Small Molecule and Its Implications in Diabetic Adipocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. NPC86 Increases LncRNA Gas5 In Vivo to Improve Insulin Sensitivity and Metabolic Function in Diet-Induced Obese Diabetic Mouse Model [mdpi.com]
- 4. NPC86 Increases LncRNA Gas5 In Vivo to Improve Insulin Sensitivity and Metabolic Function in Diet-Induced Obese Diabetic Mouse Model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Stabilization of lncRNA GAS5 by a Small Molecule and Its Implications in Diabetic Adipocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Monitoring NP-C86 Effects on Insulin Sensitivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574664#monitoring-np-c86-effects-on-insulin-sensitivity]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)